

Meta-analysis of [Hhtdd] clinical trial data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hhtdd**

Cat. No.: **B13829345**

[Get Quote](#)

It appears there has been a misunderstanding regarding the substance referred to as "**Hhtdd**". Extensive research has revealed that **Hhtdd**, or hexanitrohexaazatricyclododecanedione, is a high-energy explosive material and not a pharmaceutical compound intended for clinical trials. [1][2][3] As such, there are no clinical trial data, patient populations, or therapeutic alternatives to conduct a meta-analysis or create a comparison guide in a clinical context.

The available scientific literature exclusively discusses **Hhtdd** in the context of energetic materials, focusing on its synthesis, chemical properties, and potential as a powerful explosive. [2][3][4] Studies have detailed its high velocity of detonation, which is even greater than that of the well-known explosive CL-20.[1] However, its practical application is limited due to its high sensitivity to moisture, which causes it to decompose readily.[1]

Research papers describe the multi-step synthesis process of **Hhtdd**, which involves the condensation of formamide with glyoxaldehyde, followed by a reaction with urea and subsequent nitration.[2][5] The chemical structure and functional groups of the **Hhtdd** molecule have been confirmed using techniques such as FTIR spectroscopy.[2][3]

Given that **Hhtdd** is an explosive and not a therapeutic agent, the requested comparison guides, data tables on clinical performance, and diagrams of signaling pathways are not applicable. The core requirements of the original request cannot be fulfilled as they are based on the premise of **Hhtdd** being a substance for medical research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HHTDD - Wikipedia [en.wikipedia.org]
- 2. yadda.icm.edu.pl [yadda.icm.edu.pl]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Sciencemadness Discussion Board - HHTDD, ENTA, DAHA - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [Meta-analysis of [Hhtdd] clinical trial data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13829345#meta-analysis-of-hhtdd-clinical-trial-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com